Spectroscopic and Analytical Profile of Fmoc-L-Abu-OH: A Technical Guide

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Compound of Interest

Compound Name:	*2-((((9H-Fluoren-9-yl)methoxy)carbonyl)amino)butanoic acid*
CAS No.:	*174879-28-8*
Cat. No.:	*B064037*

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This technical guide provides a comprehensive overview of the spectroscopic data for N-α-(9-Fluorenylmethoxycarbonyl)-L-α-aminobutyric acid (Fmoc-L-Abu-OH), a key building block in solid-phase peptide synthesis. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) characteristics. The guide includes structured data tables, detailed experimental protocols, and a workflow visualization to facilitate its use in a laboratory setting.

Physicochemical Properties

Fmoc-L-Abu-OH is a white crystalline powder. Key physicochemical properties are summarized below.

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Property	Value
CAS Number	135112-27-5
Molecular Formula	$C_{19}H_{19}NO_4$
Molecular Weight	325.36 g/mol
Appearance	White to off-white powder
Melting Point	131 - 137 °C

Spectroscopic Data

While specific experimental spectra for Fmoc-L-Abu-OH are not widely published in publicly accessible databases, the following tables present the expected spectroscopic data based on the known chemical structure and typical values for the constituent functional groups.

^{1}H NMR (Proton Nuclear Magnetic Resonance) Data (Predicted)

The predicted ^{1}H NMR spectrum of Fmoc-L-Abu-OH in a suitable deuterated solvent (e.g., $CDCl_3$ or DMSO-d_6) would exhibit the following signals. Chemical shifts (δ) are reported in parts per million (ppm) relative to tetramethylsilane (TMS).

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Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~10-12	Broad Singlet	1H	Carboxylic Acid (-COOH)
~7.8-7.9	Doublet	2H	Aromatic (Fmoc)
~7.6-7.7	Doublet	2H	Aromatic (Fmoc)
~7.3-7.5	Multiplet	4H	Aromatic (Fmoc)
~5.5-5.7	Doublet	1H	Amide (-NH)
~4.2-4.5	Multiplet	3H	Fmoc (-CH_2-O- and -CH-)
~4.1-4.2	Multiplet	1H	α-CH
~1.6-1.8	Multiplet	2H	β-CH_2
~0.9-1.0	Triplet	3H	γ-CH_3

^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance) Data (Predicted)

The predicted proton-decoupled ^{13}C NMR spectrum would show distinct signals for each unique carbon atom in the molecule.

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Chemical Shift (δ, ppm)	Assignment
~174-176	Carboxylic Acid Carbonyl (C=O)
~156-157	Urethane Carbonyl (C=O)
~144	Aromatic Quaternary (Fmoc)
~141	Aromatic Quaternary (Fmoc)
~128	Aromatic CH (Fmoc)
~127	Aromatic CH (Fmoc)
~125	Aromatic CH (Fmoc)
~120	Aromatic CH (Fmoc)
~67	Fmoc (-CH_2-O-)
~54	α-Carbon
~47	Fmoc (-CH-)
~25	β-Carbon
~10	γ-Carbon

FT-IR (Fourier-Transform Infrared) Spectroscopy Data (Predicted)

The IR spectrum of solid Fmoc-L-Abu-OH is expected to show characteristic absorption bands for its functional groups.

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Wavenumber (cm^{-1})	Intensity	Assignment
3300-2500	Strong, Broad	O-H stretch (Carboxylic Acid)
~3300	Medium	N-H stretch (Amide)
3100-3000	Medium	C-H stretch (Aromatic)
3000-2850	Medium	C-H stretch (Aliphatic)
~1740	Strong	C=O stretch (Carboxylic Acid)
~1690	Strong	C=O stretch (Urethane Amide I)
~1530	Strong	N-H bend (Amide II)
1600-1450	Medium-Weak	C=C stretch (Aromatic)
1300-1000	Strong	C-O stretch (Carboxylic Acid, Ester)

Mass Spectrometry (MS) Data (Predicted)

For Electrospray Ionization (ESI), the expected mass-to-charge ratios (m/z) are as follows.

m/z	Ion
326.14	$[M+H]^+$ (Protonated Molecule)
348.12	$[M+Na]^+$ (Sodium Adduct)
324.13	$[M-H]^-$ (Deprotonated Molecule)

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for Fmoc-L-Abu-OH. Instrument parameters may need to be optimized for specific systems.

Nuclear Magnetic Resonance (NMR) Spectroscopy

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- Sample Preparation: Dissolve 5-10 mg of Fmoc-L-Abu-OH in approximately 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$) in a 5 mm NMR tube.[1] Ensure the sample is fully dissolved.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional proton spectrum using a standard pulse program.
  - Set the spectral width to cover the expected range of chemical shifts (e.g., 0-12 ppm).
  - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio (typically 16-64 scans).
  - Apply a relaxation delay (e.g., 1-5 seconds) to ensure quantitative integration.[2]
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional carbon spectrum using a proton-decoupled pulse sequence (e.g., zgpg30 on Bruker instruments).[1]
  - Set the spectral width to encompass all expected carbon signals (e.g., 0-200 ppm).[1]
  - A larger number of scans will be required due to the low natural abundance of ^{13}C (typically several hundred to thousands).
  - Set the transmitter frequency offset to the center of the spectrum (e.g., ~100 ppm).[1]
- Data Processing: Process the acquired Free Induction Decay (FID) with Fourier transformation. Phase and baseline correct the spectrum. Reference the chemical shifts to the residual solvent peak or an internal standard (e.g., TMS).

Fourier-Transform Infrared (FT-IR) Spectroscopy

This protocol describes the analysis of a solid sample using an Attenuated Total Reflectance (ATR) accessory, which is a common and convenient method.

- Background Spectrum: Record a background spectrum of the clean, empty ATR crystal. This will be subtracted from the sample spectrum.[3]

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- Sample Application: Place a small amount of the solid Fmoc-L-Abu-OH powder directly onto the ATR crystal, ensuring complete coverage of the crystal surface.[3]
- Pressure Application: Apply firm and even pressure to the sample using the instrument's pressure clamp to ensure good contact between the sample and the crystal.[4]
- Spectrum Acquisition: Acquire the sample spectrum. Typically, 16-32 scans at a resolution of 4 cm^{-1} are sufficient.[3]
- Cleaning: After analysis, thoroughly clean the ATR crystal with a suitable solvent (e.g., isopropanol or acetone) and a soft, non-abrasive wipe.[5]

Electrospray Ionization Mass Spectrometry (ESI-MS)

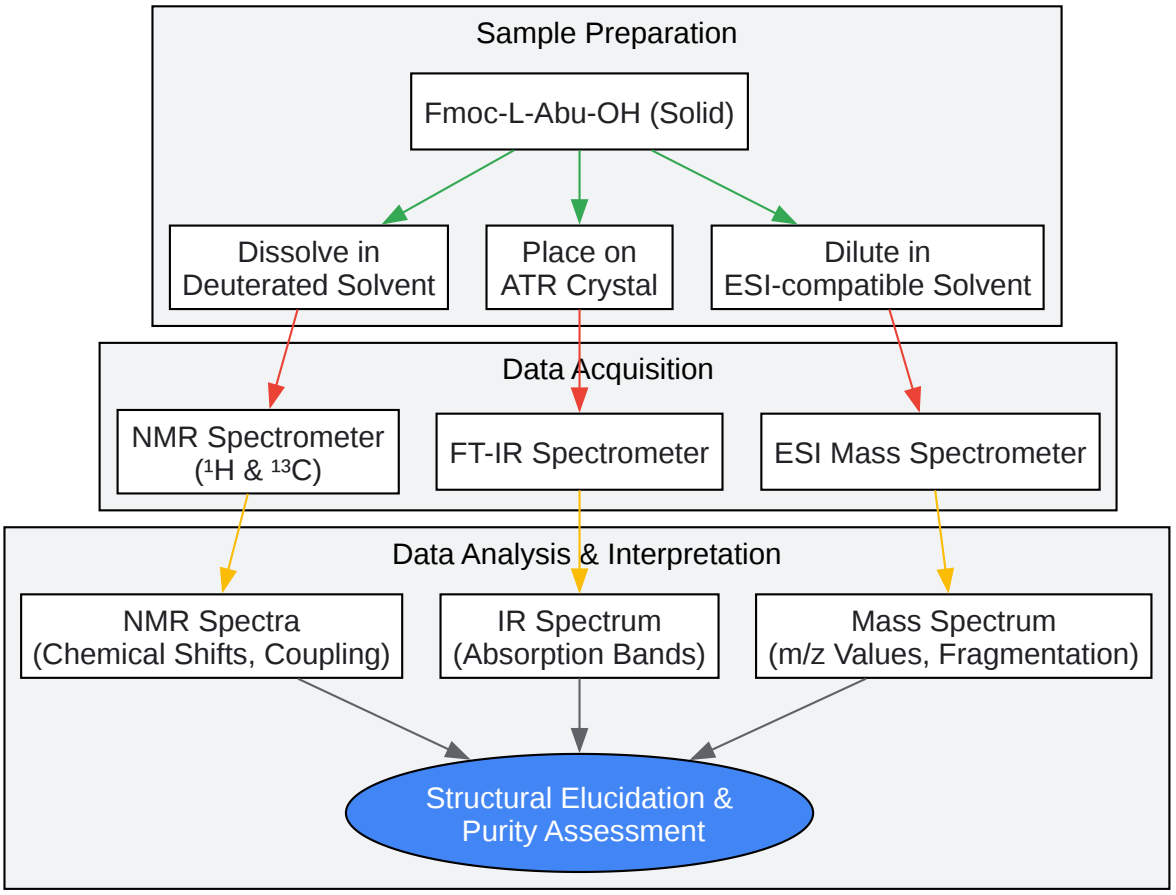
- Sample Preparation: Prepare a dilute solution of Fmoc-L-Abu-OH (~1-10 µg/mL) in a solvent compatible with ESI, such as a mixture of methanol or acetonitrile and water.[6] A small amount of a modifier like formic acid (for positive ion mode) or ammonium hydroxide (for negative ion mode) can be added to promote ionization.
- Instrument Setup: Set up the mass spectrometer for ESI. Key parameters to optimize include capillary voltage, cone voltage, desolvation gas flow, and temperature.[7]
- Infusion: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-20 µL/min).[7]
- Data Acquisition: Acquire the mass spectrum in the desired mode (positive or negative ion) over an appropriate m/z range (e.g., 100-500 Da).
- Tandem MS (MS/MS) for Fragmentation (Optional): To obtain structural information, perform a product ion scan by selecting the parent ion of interest (e.g., $[M+H]^+$) and subjecting it to collision-induced dissociation (CID) to generate fragment ions.

Workflow Visualization

The following diagram illustrates a general workflow for the spectroscopic analysis of a chemical compound like Fmoc-L-Abu-OH.

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General Workflow for Spectroscopic Analysis of Fmoc-L-Abu-OH



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Spectroscopic Analysis Workflow

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